

p-Terphenyl-d14 physical characteristics

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Compound of Interest

Compound Name: *p*-Terphenyl-d14

Cat. No.: B051327

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An In-depth Technical Guide to the Physical Characteristics of **p-Terphenyl-d14**

Introduction

p-Terphenyl-d14 is the deuterated analogue of p-terphenyl, an aromatic hydrocarbon. Comprising a central benzene ring substituted with two phenyl groups at the para positions, its deuterated form is a valuable tool in various research applications. It is frequently utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods for detecting polycyclic aromatic hydrocarbons (PAHs) and in environmental analysis.^[1] The substitution of hydrogen with deuterium atoms provides a distinct mass shift, facilitating its differentiation from non-deuterated analogues without significantly altering its chemical properties. This guide provides a detailed overview of the core physical characteristics of **p-Terphenyl-d14**, outlines the experimental protocols for their determination, and presents a logical workflow for solubility analysis.

Core Physical and Chemical Properties

The fundamental physical and chemical data for **p-Terphenyl-d14** are summarized below. These properties are crucial for its handling, application in experimental setups, and for predicting its behavior in various chemical environments.

Property	Value
Chemical Formula	C ₁₈ D ₁₄ (also represented as C ₆ D ₅ C ₆ D ₄ C ₆ D ₅)[2] [3][4]
Molecular Weight	244.39 g/mol
CAS Number	1718-51-0
Appearance	Solid, often appearing as white or light-yellow needles or leaves.
Melting Point	212-213 °C
Boiling Point	~400 °C at 760 mmHg (value for non-deuterated p-terphenyl)
Isotopic Purity	Typically ≥98 atom % D
Chemical Purity	≥98%
Solubility	Insoluble in water; soluble in hot benzene; sparingly soluble in chloroform and DMSO.

Experimental Protocols

Accurate determination of physical characteristics is fundamental to chemical research. The following sections detail the standard methodologies for measuring the melting point, boiling point, and solubility of solid organic compounds like **p-Terphenyl-d14**.

Melting Point Determination (Capillary Method)

The melting point provides a criterion for purity and identification. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

Methodology:

- **Sample Preparation:** A small amount of dry, finely powdered **p-Terphenyl-d14** is introduced into a glass capillary tube, which is sealed at one end. The sample is packed to a height of approximately 1-3 mm by gently tapping the tube.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is placed in a heating apparatus, such as a Thiele tube filled with mineral oil or an electrically heated Mel-Temp device.
- **Heating and Observation:** The apparatus is heated gradually. An initial rapid heating can be used to find an approximate melting point. For an accurate measurement, a new sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has completely liquefied. The melting point is reported as the range T1-T2.

Boiling Point Determination (Micro Reflux Method)

For high-boiling-point solids, the boiling point is determined by heating the substance to its gaseous phase and measuring the temperature at which the vapor and liquid are in equilibrium.

Methodology:

- **Apparatus Setup:** A small quantity (e.g., a few milliliters) of the molten sample is placed in a small test tube or microscale flask. A few boiling stones are added to prevent bumping.
- **Thermometer Placement:** A thermometer is positioned in the apparatus such that the top of the bulb is level with the side arm of the distillation head or the bottom of the condenser in a reflux setup. This ensures the thermometer measures the temperature of the vapor, not the superheated liquid.
- **Heating:** The sample is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb. The vapor then condenses in the condenser and flows back into the flask, a process known as reflux.
- **Equilibrium and Measurement:** The heating rate is adjusted to maintain a steady reflux. The temperature will stabilize when the vapor is in equilibrium with the boiling liquid. This stable temperature reading is the boiling point of the substance at the current atmospheric pressure. The barometric pressure should also be recorded.

Qualitative Solubility Analysis

Solubility tests provide valuable information about the polarity and functional groups present in a compound. The general principle is that "like dissolves like."

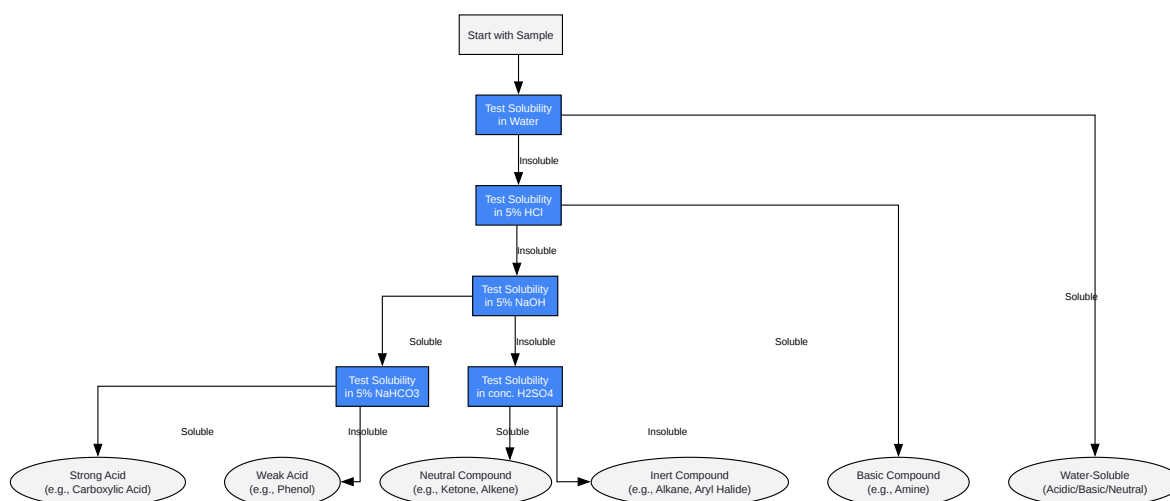
Methodology:

- **Sample and Solvent Preparation:** A small, measured amount of **p-Terphenyl-d14** (e.g., 25-100 mg) is placed in a test tube. Approximately 0.5-3 mL of the chosen solvent is added.
- **Testing Procedure:** The mixture is agitated vigorously at room temperature. A substance is considered soluble if it forms a homogeneous solution with no visible suspended particles.
- **Solvent Sequence:** A hierarchical approach is typically used to classify the compound:
 - **Water:** Tests for low molecular weight, polar compounds. If soluble, the pH is checked with litmus paper to indicate acidic (e.g., carboxylic acids) or basic (e.g., amines) functional groups.
 - **5% Sodium Hydroxide (NaOH):** If insoluble in water, this test checks for acidic functional groups such as phenols or carboxylic acids.
 - **5% Sodium Bicarbonate (NaHCO₃):** Used to distinguish strong acids (carboxylic acids) from weak acids (phenols). Carboxylic acids are typically soluble in NaHCO₃, while most phenols are not.
 - **5% Hydrochloric Acid (HCl):** If insoluble in water and NaOH, this test identifies basic functional groups, most commonly amines.
 - **Concentrated Sulfuric Acid (H₂SO₄):** Compounds that are neutral and insoluble in the previous solvents (e.g., large hydrocarbons, ethers, ketones) may dissolve in cold, concentrated sulfuric acid.

Based on this protocol, **p-Terphenyl-d14**, being a large, neutral, nonpolar hydrocarbon, would be expected to be insoluble in water, 5% NaOH, 5% NaHCO₃, and 5% HCl, but may show solubility in concentrated H₂SO₄.

Logical Workflow Visualization

The process of determining the solubility classification of an unknown organic compound can be represented as a logical decision tree. The following diagram illustrates this experimental workflow.



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Caption: Experimental workflow for the qualitative solubility analysis of an organic compound.

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